

Personal protective equipment for handling N-Methylcoclaurine

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Compound of Interest

Compound Name: N-Methylcoclaurine

Cat. No.: B032075

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Essential Safety and Handling Guide for N-Methylcoclaurine

Disclaimer: A specific Safety Data Sheet (SDS) for **N-Methylcoclaurine** is not readily available in the public domain. The following guidance is based on general best practices for handling potentially hazardous, biologically active alkaloids in a laboratory setting. It is imperative to handle this compound with caution, assuming it may be harmful.

N-Methylcoclaurine is a benzyloisoquinoline alkaloid found in several plant species and serves as a key intermediate in the biosynthesis of other alkaloids.[1][2] As with many biologically active compounds, it should be handled with care to minimize exposure.

Chemical and Physical Properties

Property	Value
Molecular Formula	C18H21NO3[3][4][5]
Molecular Weight	299.4 g/mol [3][4]
Appearance	Powder[1]
Storage	Desiccate at -20°C[1][6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[1][7]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is essential to prevent skin, eye, and respiratory exposure. The minimum recommended PPE for handling **N-Methylcoclaurine** includes:

PPE Type	Specifications and Best Practices
Eye and Face Protection	Wear chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be used when there is a potential for splashing.[8]
Skin Protection	Gloves: Chemically resistant, powder-free gloves are crucial.[9] Given that N-Methylcoclaurine is often handled in solvents like DMSO, select gloves rated for the specific solvent being used. Always inspect gloves before use and use proper removal techniques to avoid skin contact.[8][9] Lab Coat/Coveralls: A lab coat or coveralls should be worn to protect the skin.[8]
Respiratory Protection	If there is a risk of generating dust or aerosols, a NIOSH-approved respirator (e.g., N95 or higher) should be used in accordance with OSHA's Respiratory Protection Standard (29 CFR 1910.134).[8][9] Work should ideally be conducted in a certified chemical fume hood.

Operational Plan for Safe Handling

Adherence to a strict operational protocol is critical to minimize exposure and ensure safety.

1. Pre-Handling Checks:

- Ensure a copy of this safety guide and the general laboratory safety manual are readily accessible.
- Verify that the chemical fume hood is certified and functioning correctly.
- Locate the nearest eyewash station and safety shower and confirm they are unobstructed.
[\[10\]](#)
- Prepare all necessary materials and equipment before handling the compound.
- Don all required PPE as specified above.

2. Handling Procedure:

- Conduct all manipulations of **N-Methylcoclaurine** powder within a certified chemical fume hood to prevent inhalation of dust.
- When preparing solutions, add the solvent to the powder slowly to avoid splashing.
- Avoid eating, drinking, or smoking in the laboratory area.[\[8\]](#)
- Keep containers of **N-Methylcoclaurine** tightly closed when not in use.[\[11\]](#)

3. Post-Handling Decontamination:

- Wipe down the work surface in the fume hood with an appropriate solvent (e.g., 70% ethanol) and then with soap and water.
- Carefully remove and dispose of contaminated gloves and any other disposable PPE in a designated hazardous waste container.
- Wash hands thoroughly with soap and water after handling is complete.[\[8\]](#)

Disposal Plan

Proper disposal of **N-Methylcoclaurine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Do not mix **N-Methylcoclaurine** waste with other chemical waste streams unless compatibility has been confirmed.
- Solid Waste: Collect unused **N-Methylcoclaurine** powder, contaminated gloves, weigh boats, and other disposable materials in a designated, sealed container for hazardous solid waste.
- Liquid Waste: Collect solutions of **N-Methylcoclaurine** in a designated, sealed, and properly labeled container for hazardous liquid waste.

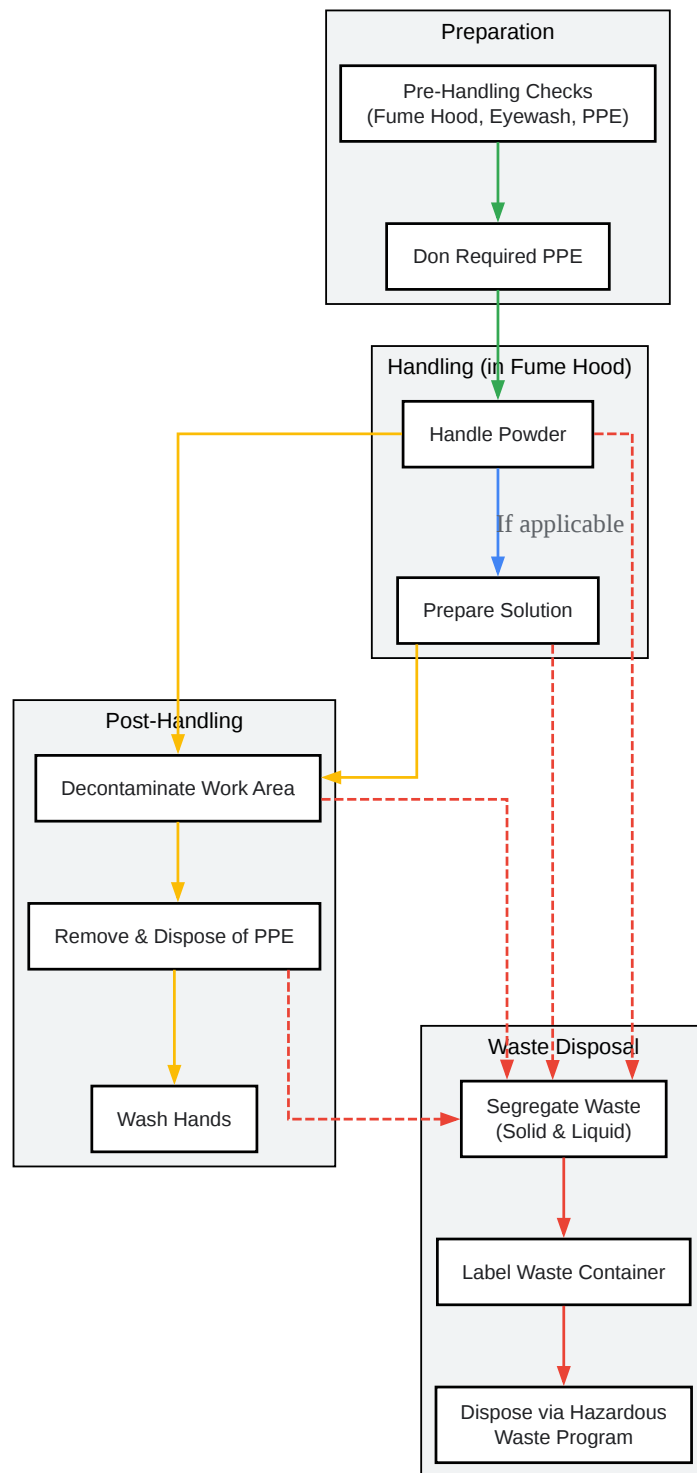
2. Container Selection and Labeling:

- Use chemically resistant containers with secure, tight-fitting lids.
- Immediately label all waste containers with "Hazardous Waste," the full chemical name "**N-Methylcoclaurine**," the date of accumulation, and any associated hazards (e.g., "Biologically Active Alkaloid," "Caution: Toxicity Not Fully Known").

3. Disposal Route:

- Dispose of all **N-Methylcoclaurine** waste through your institution's hazardous waste management program.
- Crucial Disposal Prohibitions:
 - DO NOT empty into drains or dispose of in the sewer system.[\[12\]](#)
 - DO NOT dispose of in the general trash.[\[12\]](#)
- Handle uncleaned empty containers as you would the product itself.[\[8\]](#)

Workflow for Safe Handling and Disposal of N-Methylcoclaurine



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Caption: Safe handling and disposal workflow for **N-Methylcoclaaurine**.

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